

Application Notes and Protocols for Glycerides, C14-26 in Cosmetic Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycerides, C14-26

Cat. No.: B1200405

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Glycerides, C14-26, a class of esters derived from glycerol and fatty acids with carbon chain lengths ranging from 14 to 26, are versatile ingredients in cosmetic and dermatological formulations. Sourced from natural fats and oils, these compounds are valued for their emollient, thickening, and stabilizing properties. Their primary role is to modify the physical characteristics of a formulation and to support the skin's natural barrier function.

Core Functions and Applications

Glycerides, C14-26 are primarily used in cosmetic formulations for the following functions:

- **Emollience and Skin Conditioning:** These glycerides form an occlusive layer on the skin, which helps to reduce transepidermal water loss (TEWL) and maintain skin hydration. This leads to a softer and smoother skin appearance.
- **Viscosity Modification and Texture Enhancement:** They contribute to the desired consistency of creams and lotions, ranging from light lotions to thick creams, by forming a structured network within the emulsion.^[1]
- **Emulsion Stabilization:** They act as co-emulsifiers and stabilizers in oil-in-water (O/W) and water-in-oil (W/O) emulsions, preventing the separation of oil and water phases.

- **Carrier for Active Ingredients:** Their lipid nature allows them to act as a carrier for oil-soluble active ingredients, potentially enhancing their penetration into the stratum corneum.

These functions make them suitable for a wide range of cosmetic products, including:

- Moisturizing creams and lotions
- Sunscreens
- Foundations and other color cosmetics
- Lip balms and lipsticks
- Hair conditioners

Quantitative Data on Performance

The performance of **Glycerides, C14-26** can be quantified through various metrics, primarily focusing on their impact on formulation viscosity and skin hydration. The following tables provide a summary of representative quantitative data for commonly used glycerides within the C14-26 range, such as Glyceryl Stearate (C18) and Glyceryl Behenate (C22).

Table 1: Effect of Glyceryl Stearate Concentration on Cream Viscosity

Formulation ID	Glyceryl Stearate Conc. (% w/w)	Viscosity (cP) at 25°C
F1	1.0	15,000
F2	2.0	35,000
F3	3.0	62,000
F4	4.0	95,000
F5	5.0	130,000

Note: Viscosity is highly dependent on the overall formulation. The data presented is illustrative.

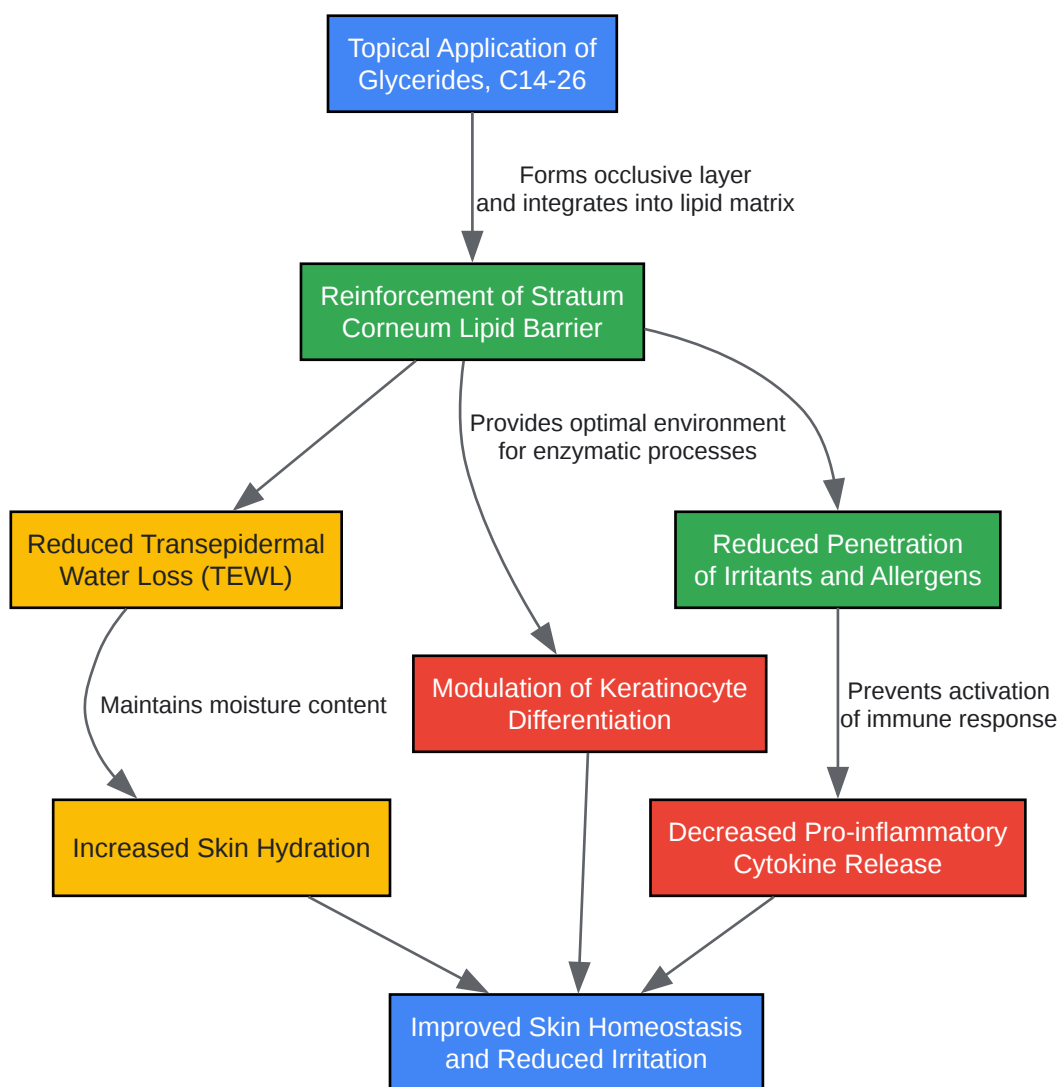
Table 2: Impact of a Formulation Containing a C14-26 Glyceride on Skin Hydration and TEWL

Time Point	Change in Skin Hydration (Corneometer Units)	Reduction in TEWL (g/m ² /h)
Baseline	0	0
2 hours	+15	-3.5
4 hours	+12	-3.0
8 hours	+8	-2.0

Note: This data is representative of a moisturizing cream containing a C14-26 glyceride as a key component of the lipid phase.

Signaling Pathways and Physiological Impact

While **Glycerides, C14-26** do not directly participate in cellular signaling pathways in the same manner as bioactive ingredients, their role in improving skin barrier function has significant downstream physiological effects. By reinforcing the stratum corneum, these lipids can influence keratinocyte differentiation and reduce the penetration of irritants, thereby modulating the skin's inflammatory response.



[Click to download full resolution via product page](#)

Caption: Logical workflow of the physiological impact of **Glycerides, C14-26** on skin barrier function.

Experimental Protocols

Objective: To prepare a stable oil-in-water (O/W) cream incorporating a C14-26 glyceride (e.g., Glyceryl Stearate) to evaluate its effect on viscosity and sensory feel.

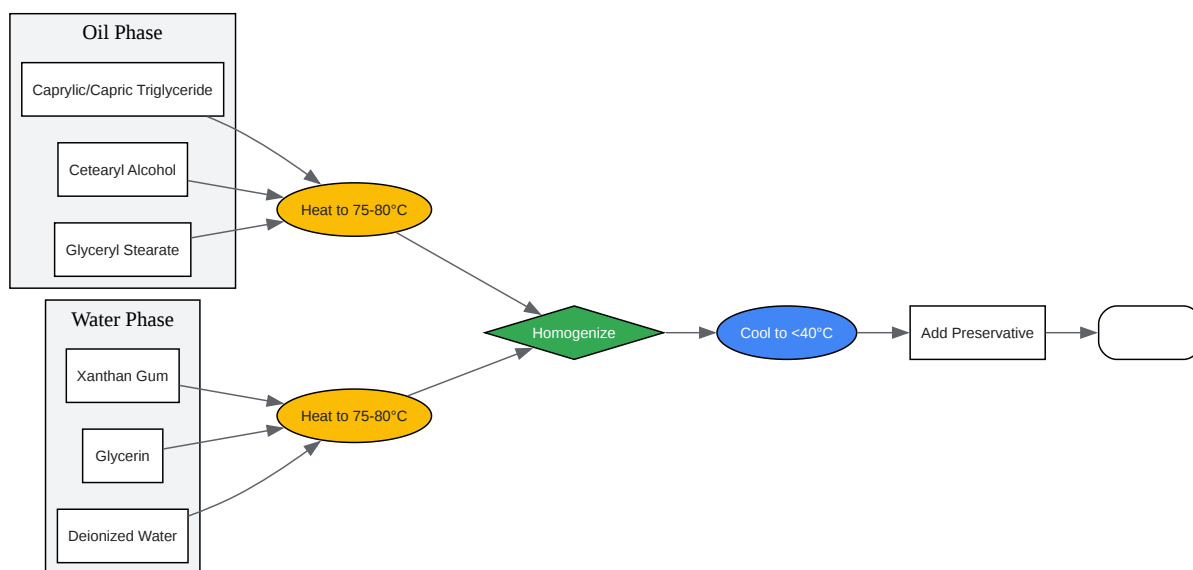
Materials:

- Oil Phase:

- Glyceryl Stearate (C18): 3.0% w/w
- Cetearyl Alcohol: 2.0% w/w
- Caprylic/Capric Triglyceride: 10.0% w/w
- Water Phase:
 - Deionized Water: q.s. to 100%
 - Glycerin: 5.0% w/w
 - Xanthan Gum: 0.2% w/w
- Preservative:
 - Phenoxyethanol (and) Ethylhexylglycerin: 1.0% w/w

Procedure:

- In a primary beaker, combine the components of the oil phase. Heat to 75-80°C with gentle stirring until all components are melted and the phase is uniform.
- In a separate beaker, combine the deionized water and glycerin. Heat to 75-80°C. Disperse the xanthan gum into the heated water phase with propeller stirring until fully hydrated.
- Slowly add the oil phase to the water phase under continuous homogenization. Homogenize for 3-5 minutes to form a uniform emulsion.
- Begin cooling the emulsion while stirring gently with a paddle stirrer.
- At a temperature below 40°C, add the preservative and continue to stir until the cream is smooth and has reached room temperature.
- Measure the final pH and adjust if necessary to a range of 5.5-6.5.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the formulation of a cosmetic cream.

Objective: To quantify the effect of a cosmetic formulation containing **Glycerides, C14-26** on skin surface hydration.

Apparatus: Corneometer®

Procedure:

- Subject Acclimatization: Subjects should rest for at least 20 minutes in a room with controlled temperature (20-22°C) and humidity (40-60%).

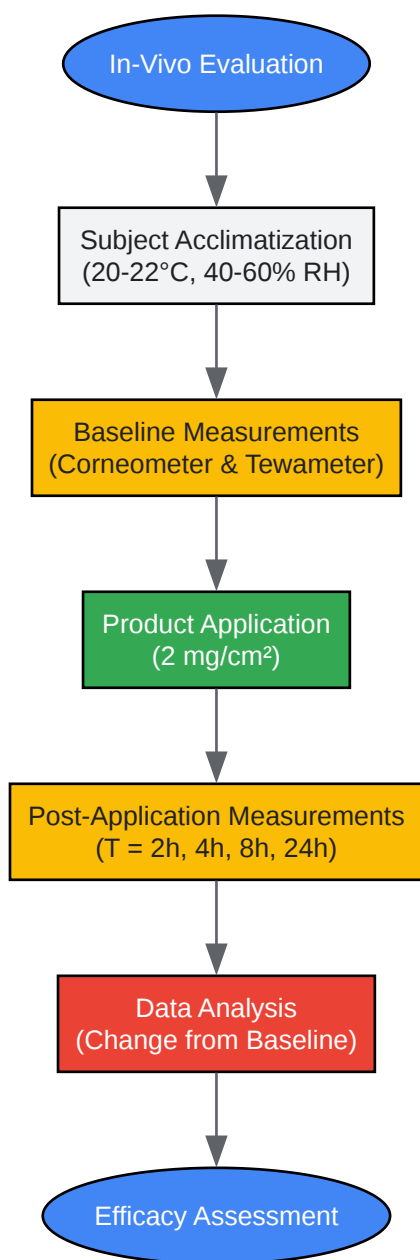
- **Baseline Measurement:** Define test areas on the volar forearm. Take at least three Corneometer readings from each test area before product application to establish a baseline. The probe should be applied to the skin with consistent, light pressure.
- **Product Application:** Apply a standardized amount of the test formulation (typically 2 mg/cm²) to the designated test areas. Leave one area untreated as a control.
- **Post-Application Measurements:** Take Corneometer readings from all test areas at specified time points (e.g., 2, 4, 8, and 24 hours) after product application.
- **Data Analysis:** Calculate the mean Corneometer units for each test site at each time point. The change in hydration is determined by subtracting the baseline measurement from the post-application measurements.

Objective: To assess the occlusive properties of a formulation containing **Glycerides, C14-26** by measuring its effect on TEWL.

Apparatus: Tewameter®

Procedure:

- **Subject Acclimatization:** As with corneometry, subjects must be acclimatized to a controlled environment.
- **Baseline Measurement:** Measure the basal TEWL from the defined test areas on the volar forearm. The probe should be held perpendicular to the skin surface without excessive pressure until a stable reading is obtained.
- **Product Application:** Apply a standardized amount of the test product to the designated areas, with one area serving as an untreated control.
- **Post-Application Measurements:** Measure TEWL at predetermined intervals (e.g., 2, 4, 8, and 24 hours) post-application.
- **Data Analysis:** The reduction in TEWL is calculated as the difference between the baseline reading and the readings at each time point. A significant decrease in TEWL indicates an improvement in the skin's barrier function.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for in-vivo performance evaluation of cosmetic formulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Glycerides, C14-26 in Cosmetic Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200405#application-of-glycerides-c14-26-in-cosmetic-formulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com